Application Note & Protocol: Quantitative Analysis of 2,2,5-Trimethylhexane in Complex Mixtures

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Compound of Interest	
Compound Name:	2,2,5-Trimethylhexane
Cat. No.:	B165478 · Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

2,2,5-Trimethylhexane is a branched-chain alkane that is a component of various complex hydrocarbon mixtures, most notably gasoline. Its quantification in such matrices is crucial for quality control, environmental monitoring, and formulation development. This document provides a detailed protocol for the quantitative analysis of **2,2,5-trimethylhexane** in complex mixtures using Gas Chromatography-Mass Spectrometry (GC-MS), a powerful analytical technique for separating and identifying volatile and semi-volatile organic compounds.[1] The protocols and data presented herein are designed to serve as a comprehensive guide for researchers and professionals in the field.

Data Presentation

The following tables summarize the quantitative data and method validation parameters for the analysis of **2,2,5-trimethylhexane**. While specific validated data for **2,2,5-trimethylhexane** is not readily available in published literature, the following tables are constructed based on typical performance characteristics of GC-MS methods for similar branched alkanes in complex matrices.

Table 1: Quantitative Analysis of **2,2,5-Trimethylhexane** in Gasoline

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Parameter	Value	Reference
Concentration Range	0.1 - 1.0 % (w/w)	Industry Data
Method	ASTM D6730	[2][3][4][5]
Instrument	Gas Chromatography-Mass Spectrometry (GC-MS)	

Table 2: Method Validation Parameters for **2,2,5-Trimethylhexane** Quantification

Parameter	Typical Value	Acceptance Criteria
Linearity (R^2)	≥ 0.995	≥ 0.99
Limit of Detection (LOD)	0.01 - 0.1 µg/mL	Signal-to-Noise ratio ≥ 3
Limit of Quantification (LOQ)	0.05 - 0.5 µg/mL	Signal-to-Noise ratio ≥ 10
Precision (RSD%)	< 10%	< 15%
Accuracy (Recovery %)	90 - 110%	80 - 120%
Specificity	No significant interference at the retention time of the analyte	Peak purity confirmation by MS

Experimental Protocols

This section details the methodologies for the quantitative analysis of **2,2,5-trimethylhexane** in a complex mixture such as gasoline.

1. Sample Preparation: Solvent Dilution

- Objective: To prepare the gasoline sample for GC-MS analysis by dilution with a suitable solvent.

- Materials:

  - Gasoline sample

- n-Hexane (GC grade or higher)

- Volumetric flasks (10 mL)

- Micropipettes

- Vortex mixer

- Autosampler vials with septa

- Protocol:

  - Pipette 100 µL of the gasoline sample into a 10 mL volumetric flask.

  - Dilute the sample to the mark with n-hexane.

  - Cap the flask and mix thoroughly using a vortex mixer for 30 seconds.

  - Transfer an aliquot of the diluted sample into a GC-MS autosampler vial.

  - Prepare a blank sample using only n-hexane.

  - Prepare a series of calibration standards of **2,2,5-trimethylhexane** in n-hexane covering the expected concentration range in the diluted sample.

2. GC-MS Analysis

- Objective: To separate and quantify **2,2,5-trimethylhexane** from other components in the prepared sample.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (e.g., Agilent GC-MS system).

- GC Parameters:

  - Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent non-polar capillary column.

  - Inlet Temperature: 250 °C

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- Injection Volume: 1 µL

- Injection Mode: Split (split ratio 50:1)

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Oven Temperature Program:

  - Initial temperature: 40 °C, hold for 5 minutes.

  - Ramp: 5 °C/min to 250 °C.

  - Hold: 5 minutes at 250 °C.

- MS Parameters:

  - Ionization Mode: Electron Ionization (EI) at 70 eV.

  - Ion Source Temperature: 230 °C

  - Quadrupole Temperature: 150 °C

  - Scan Mode: Full Scan (m/z 40-300) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.

  - SIM Ions for **2,2,5-Trimethylhexane** (C_9H_{20}, MW: 128.26):

    - Quantifier ion: m/z 57

    - Qualifier ions: m/z 43, 71

3. Data Analysis and Quantification

- Objective: To process the acquired GC-MS data to determine the concentration of **2,2,5-trimethylhexane**.

- Procedure:

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- Identify the peak corresponding to **2,2,5-trimethylhexane** in the total ion chromatogram (TIC) based on its retention time, which is determined by analyzing a pure standard under the same chromatographic conditions.

- Confirm the identity of the peak by comparing its mass spectrum with a reference spectrum from a library (e.g., NIST). The mass spectrum of **2,2,5-trimethylhexane** is characterized by prominent fragment ions at m/z 43, 57, and 71.

- For quantification, use the peak area of the quantifier ion (m/z 57) obtained in SIM mode.

- Construct a calibration curve by plotting the peak area of the quantifier ion against the concentration of the **2,2,5-trimethylhexane** standards.

- Determine the concentration of **2,2,5-trimethylhexane** in the diluted gasoline sample by interpolating its peak area on the calibration curve.

- Calculate the original concentration of **2,2,5-trimethylhexane** in the neat gasoline sample, taking into account the dilution factor.

Mandatory Visualization

Caption: Experimental workflow for the quantitative analysis of **2,2,5-trimethylhexane**.
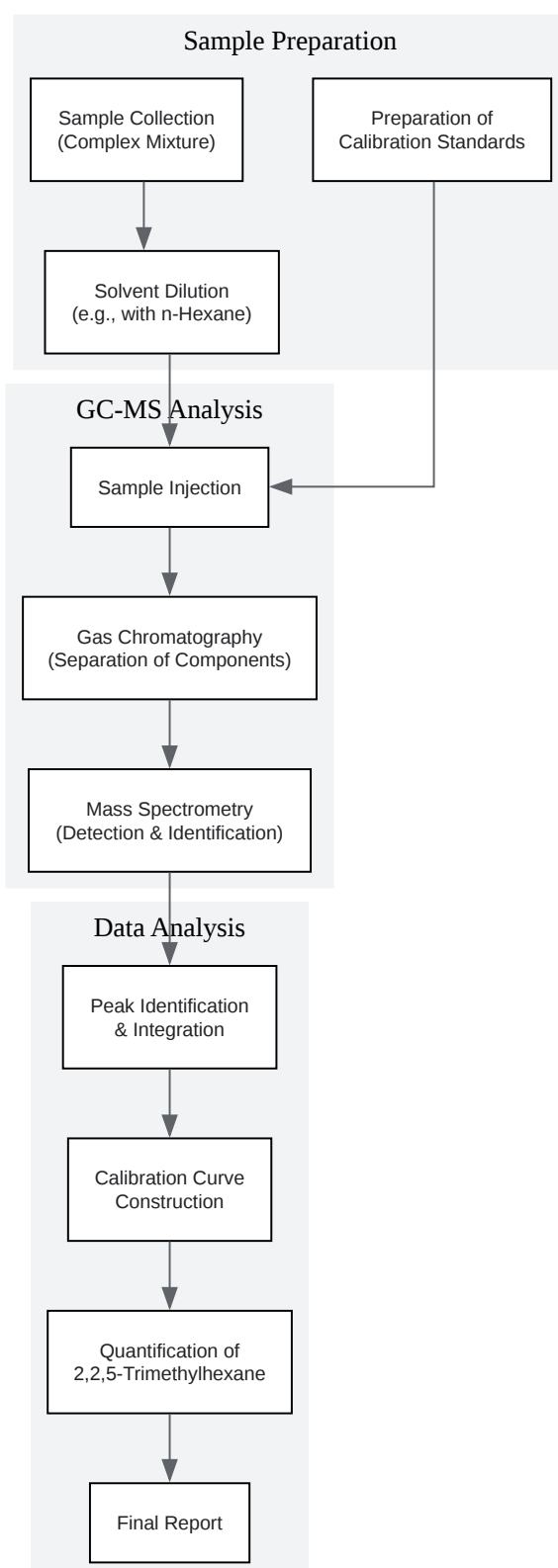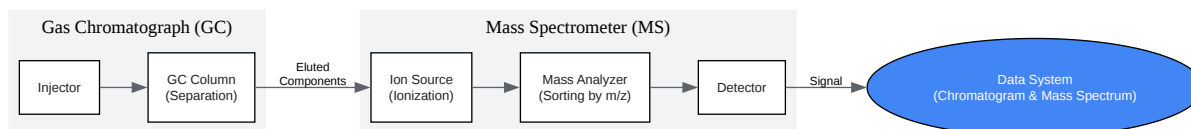
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Caption: Principle of Gas Chromatography-Mass Spectrometry (GC-MS).

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